

Unveiling QX77: A Technical Guide to a Novel Chaperone-Mediated Autophagy Activator

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Compound of Interest

Compound Name: QX77

Cat. No.: B15587978

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Abstract

QX77 is a novel small molecule compound that has emerged as a potent activator of chaperone-mediated autophagy (CMA), a selective degradation pathway for cytosolic proteins. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **QX77**. Detailed experimental protocols for its application in cell-based assays are presented, alongside a summary of its mechanism of action. Visualized through signaling pathway and experimental workflow diagrams, this document aims to serve as an in-depth resource for researchers investigating CMA and its therapeutic potential.

Chemical Structure and Physicochemical Properties

QX77, with the chemical formula $C_{16}H_{13}ClN_2O_2$, is structurally defined as N-[4-(7-chloro-2H-1,4-benzoxazin-3-yl)phenyl]-acetamide.^[1] Its molecular weight is approximately 300.74 g/mol .^{[1][2][3]}

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₃ ClN ₂ O ₂	[1][2][4]
Molecular Weight	300.74 g/mol	[1][2][3]
CAS Number	1798331-92-6	[1][2][3][4]
Formal Name	N-[4-(7-chloro-2H-1,4-benzoxazin-3-yl)phenyl]-acetamide	[1]
SMILES	<chem>CC(=O)NC1=CC=C(C=C1)C2=NC3=C(C=C(C=C3)Cl)OC2</chem>	[2][3]
Purity	≥98%	[1]
Appearance	Solid	[1]

Table 1: Physicochemical Properties of **QX77**

Solvent	Solubility	Reference
DMSO	15 mg/mL (49.87 mM)	[2][3]
DMF	25 mg/mL	[1]
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	[1]
Water	Insoluble	[2]
Ethanol	Insoluble	[2]

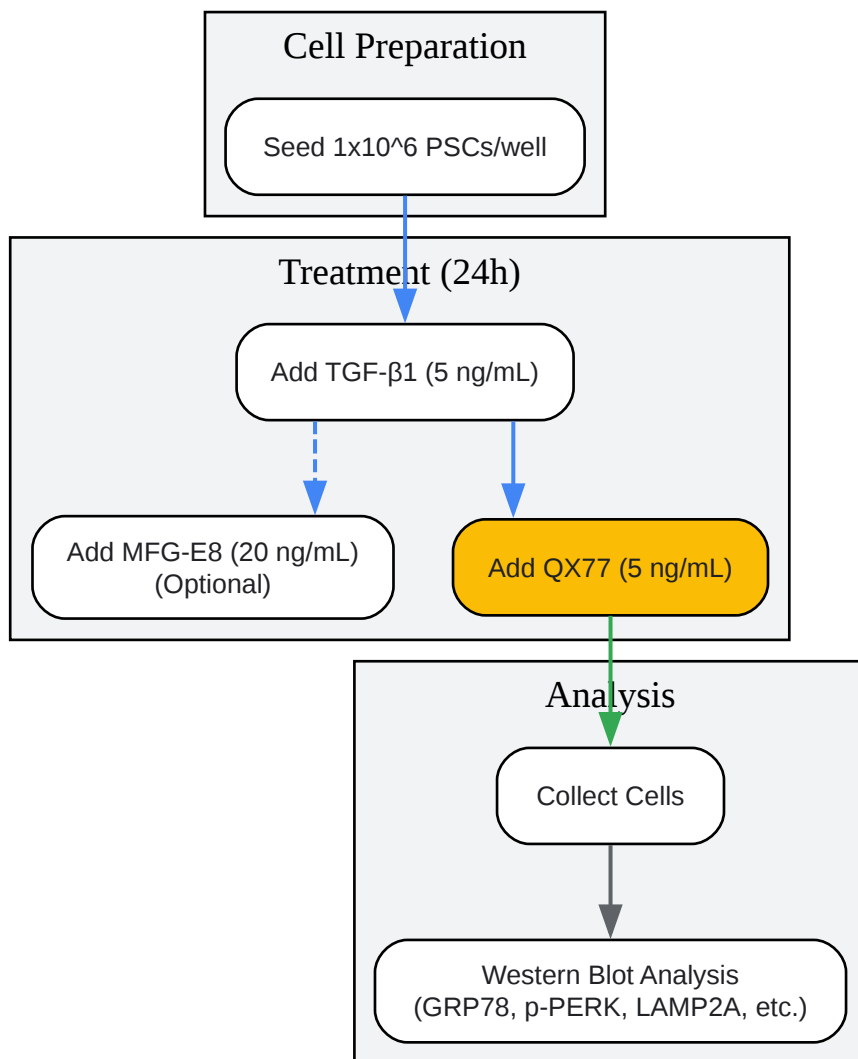
Table 2: Solubility of **QX77**

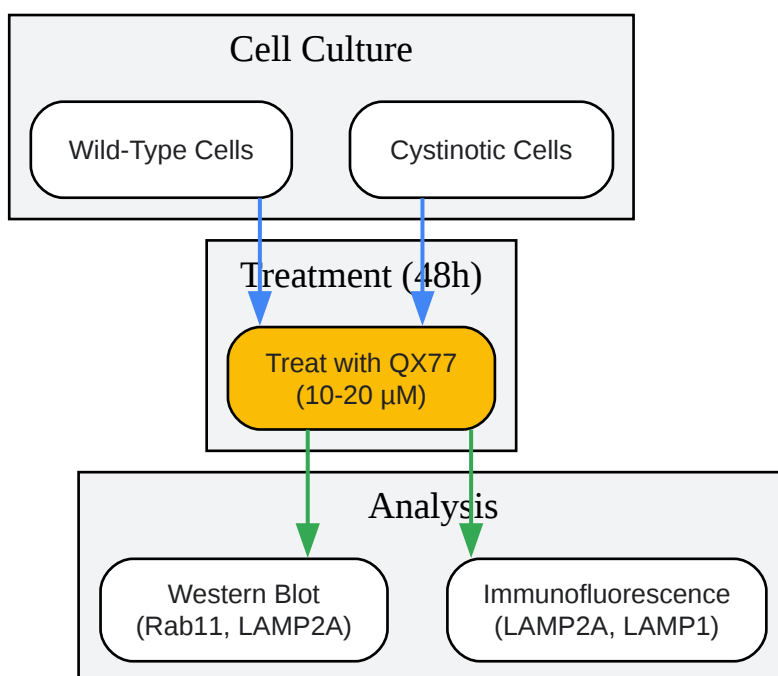
Biological Activity and Mechanism of Action

QX77 is a novel and potent activator of chaperone-mediated autophagy (CMA).^{[4][5][6]} CMA is a lysosomal degradation pathway responsible for the selective removal of cytosolic proteins containing a KFERQ-like motif. The mechanism of action of **QX77** involves the upregulation of key components of the CMA machinery. Specifically, **QX77** induces the expression of

Lysosome-Associated Membrane Protein 2A (LAMP2A), the lysosomal receptor for CMA substrates, and Rab11, a small GTPase involved in the trafficking of LAMP2A to the lysosome. [2][5][6][7] By enhancing the levels of these critical proteins, **QX77** facilitates the assembly of the CMA translocation complex and increases the overall flux of the pathway.

This activation of CMA by **QX77** has been shown to have protective effects in various cellular models. For instance, it can mitigate the effects of TGF- β 1-induced activation of human pancreatic stellate cells and protect against oxidative stress.[2] Furthermore, **QX77** has been demonstrated to rescue trafficking deficiencies and protect against oxidative damage in cellular models of cystinosis, a lysosomal storage disease.[5][6] In embryonic stem cells, activation of CMA by **QX77** can impede self-renewal and promote differentiation.[6]





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